

# Probit Analysis for Limit of Detection

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## Compound Focus: Probarbital

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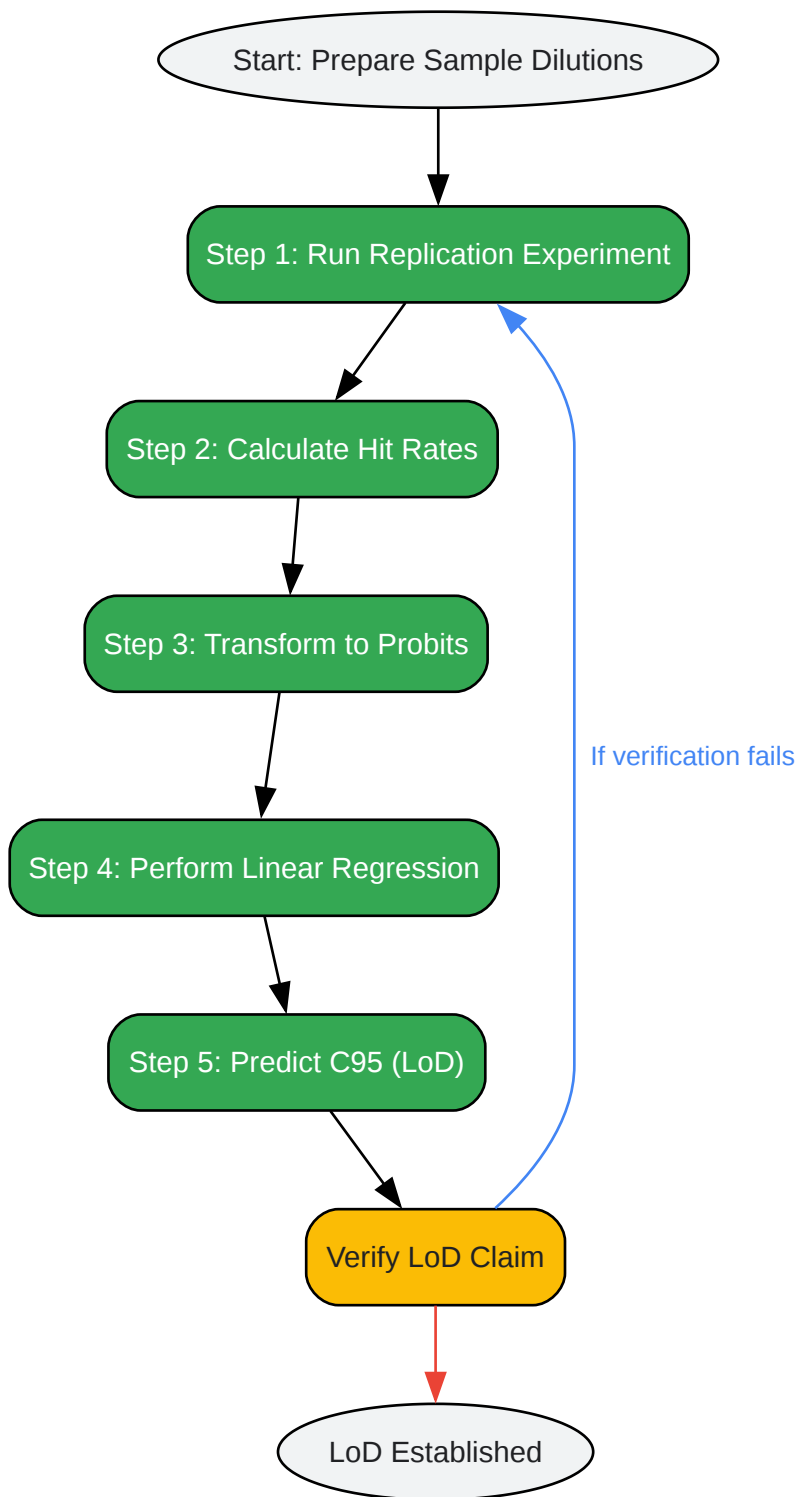
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For qualitative tests that give a "positive" or "negative" result, the LoD is not a single concentration but an **imprecision interval** characterized by concentrations C5, C50, and C95 [1]. The LoD is typically defined as **C95**, the concentration at which a test sample has a 95% probability of being detected [1] [2].

- **Basic Principle:** Probit analysis fits data from replication experiments to a sigmoid (S-shaped) curve representing the cumulative probability function [2]. It transforms the "hit rate" (positivity rate) at different concentrations into "probability units" or **probits** [1].
- **When to Use:** It is particularly useful for tests like Nucleic Acid Amplification Tests (NAAT) where the traditional approach of measuring a blank sample cannot be applied [1].

The general workflow for establishing the LoD via probit analysis is summarized in the diagram below:



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## Experimental Protocol for Probit Analysis

Here is a detailed, step-by-step methodology for conducting a probit analysis study based on CLSI EP17-A2 guidance [1] [2].

Step	Action	Key Details	Considerations
<b>1. Prepare Samples</b>	Create a series of at least 3-5 sample dilutions near the expected LoD.	Concentrations should span the imprecision interval (from near C5 to near C95).	Use a negative clinical matrix as a diluent for relevance [1].
<b>2. Run Replicates</b>	Analyze each concentration level multiple times.	A minimum of 20 replicates per level is common [1].	More replicates lead to more precise LoD estimates [2].
<b>3. Record Data</b>	For each concentration, record the total number of tests (( $N_{\text{total}}$ )) and the number of positive results (( $N_{\text{pos}}$ )).	Calculate the hit rate (( $P$ )) as ( $P = N_{\text{pos}}/N_{\text{total}}$ ).	Data points with 0% or 100% hit rates are less useful for the regression [2].
<b>4. Transform Data</b>	Convert hit rates (( $P$ )) to probits (( $Y$ )).	Use the formula: ( $Y = 5 + \text{NORMSINV}(P)$ ) (e.g., in Excel) [1].	A probit of 5.0 = C50, 6.64 = C95, 3.36 = C5 [1].
<b>5. Perform Regression</b>	Fit a linear regression model: <b>Probit = Intercept + Slope × <math>\log_{10}(\text{Concentration})</math>.</b>	Use the $\log_{10}$ of the concentration values [1].	The regression linearizes the S-shaped dose-response curve.
<b>6. Predict LoD (C95)</b>	Calculate the log concentration that corresponds to a probit of 6.64.	$\text{LoD} = (10^{\frac{6.64 - \text{Intercept}}{\text{Slope}}})$ [1].	This predicted concentration is your analytical LoD.

## Frequently Asked Questions

**Q1: How do I verify a manufacturer's claimed LoD for Probarbital in my own laboratory?** Verification typically involves testing a sample at or near the claimed LoD concentration in replicate [2]. The number of

positive results you get should fall within an expected range to confirm the claim.

- **For a C95 claim with 20 replicates:** You should observe between **17 and 20 positive results** [2].
- **For a C50 claim with 20 replicates:** The positive results should be between **6 and 14** [2]. If your results fall outside these ranges, the manufacturer's claim may not be verified for your lab.

**Q2: Why is my probit analysis giving an unreliable LoD estimate?** This is often due to an insufficient number of data points or poor distribution of concentrations [2].

- **Solution:** Ensure you have a minimum of **3 data points between C10 and C90**, with at least one point close to C95 and another outside the C5-C95 range [1]. Collecting more data points within the imprecision interval significantly improves reliability.

**Q3: How can I express the uncertainty of my LoD estimate?** You should calculate **fiducial confidence limits** for your LoD (C95) [2]. Unlike traditional confidence intervals that apply to the hit rate (y-axis), fiducial limits define a range of concentrations (x-axis) for a given hit rate.

- **Implementation:** Specialized statistical software (e.g., **Minitab**, MedCalc) can perform probit analysis and calculate these confidence limits directly [2]. For the best-case scenario with good data, the confidence interval might be approximately  $\pm 20\%$ , but with fewer data points, the uncertainty can be much larger [2].

## Graphviz Script for a Probit Curve

You can use the following Graphviz script to visualize the relationship between concentration and detection, which is helpful for reports and presentations.

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## References

1. Probit Analysis, Part One - Basic Method Validation [westgard.com]
2. Probit Analysis, Part Two [westgard.com]

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